

LBO Crystal Technical Support Center: Optimizing Conversion Efficiency

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Compound of Interest

Compound Name: *Lithium triborate*

Cat. No.: *B1260262*

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Welcome to the technical support center for **Lithium Triborate** (LBO) crystals. This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance for optimizing the conversion efficiency of LBO crystals for specific wavelengths. Here you will find frequently asked questions and troubleshooting guides to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is a **Lithium Triborate** (LBO) crystal and why is it used for nonlinear frequency conversion?

A1: **Lithium Triborate** (LiB_3O_5 or LBO) is a nonlinear optical crystal renowned for its excellent physical and optical properties. It is widely used in applications like second-harmonic generation (SHG), sum-frequency generation (SFG), and optical parametric oscillation (OPO). Its key advantages include a wide transparency range (160 nm to 2600 nm), a high laser-induced damage threshold, good chemical and mechanical stability, and a moderately high nonlinear coefficient.^{[1][2]} These features make it particularly suitable for frequency conversion of high-power lasers, including Nd:YAG, Nd:YLF, and Ti:Sapphire lasers.^{[3][4][5]}

Q2: What is "phase matching" and why is it critical for efficient conversion?

A2: Phase matching is a condition where the fundamental and the generated (e.g., second harmonic) light waves propagate through the crystal with the same phase velocity.^[6] When this condition is met, the energy from the fundamental wave is continuously and efficiently transferred to the harmonic wave along the length of the crystal, leading to a significant increase in conversion efficiency.^[6] Without proper phase matching, the generated light will fall out of phase with the fundamental light, causing energy to transfer back to the fundamental wave and severely limiting the conversion efficiency.^[7]

Q3: What are the different types of phase matching for LBO crystals?

A3: LBO crystals can achieve phase matching through several methods:

- **Type I and Type II Critical Phase Matching:** This is the most common method, where the phase matching condition is achieved by carefully adjusting the angle of the incident laser beam with respect to the crystal's optical axes.^[6] This is also known as angle tuning. The distinction between Type I and Type II lies in the polarization states of the interacting beams.^{[3][5]}
- **Non-Critical Phase Matching (NCPM):** NCPM is a highly advantageous technique where the laser beam propagates along one of the crystal's principal axes, eliminating the "walk-off" effect (separation of fundamental and harmonic beams) and providing a very wide acceptance angle.^{[8][9]} For LBO, NCPM is typically achieved by tuning the crystal's temperature.^{[6][10]} For example, frequency doubling a 1064 nm laser requires heating the LBO crystal to approximately 148-150°C.^{[6][7]}

Q4: What primary factors influence the conversion efficiency of an LBO crystal?

A4: Several factors collectively determine the conversion efficiency:

- **Laser Parameters:** High input power density (intensity) is required for efficient conversion.^[6] Pulse width and beam quality (low divergence, good mode profile) are also critical.^[11]
- **Crystal Properties:** The length of the crystal plays a significant role; longer crystals generally offer higher efficiency, but can be limited by acceptance angles and walk-off.^{[9][12]} The quality of the crystal's anti-reflection (AR) coatings is also important to minimize losses.

- Phase Matching: Precise achievement of the phase-matching angle and/or temperature is paramount. Even small deviations can drastically reduce efficiency.[6][13]
- Thermal Management: For high-power applications, temperature gradients within the crystal can cause phase mismatch and reduce performance.[14] Maintaining a stable and uniform temperature is crucial.[6][13]

Q5: What is the laser-induced damage threshold (LIDT) of LBO and how can I avoid damaging the crystal?

A5: LBO has one of the highest damage thresholds among common nonlinear crystals, making it ideal for high-power applications.[2][14][15] The LIDT depends on the laser wavelength, pulse duration, and surface quality of the crystal. For example, at 1064 nm (nanosecond pulses), the bulk damage threshold can exceed 10 GW/cm² and has been reported as high as 45 GW/cm². [3][15] To avoid damage, it is critical to:

- Ensure the laser beam has a smooth spatial profile, free of "hot spots."
- Keep the crystal surfaces clean, as contaminants can absorb laser energy and cause damage.
- Operate well below the specified damage threshold for your specific laser parameters.
- Consider the wavelength dependence; the damage threshold is lower for shorter wavelengths (e.g., 532 nm and 355 nm).[15]

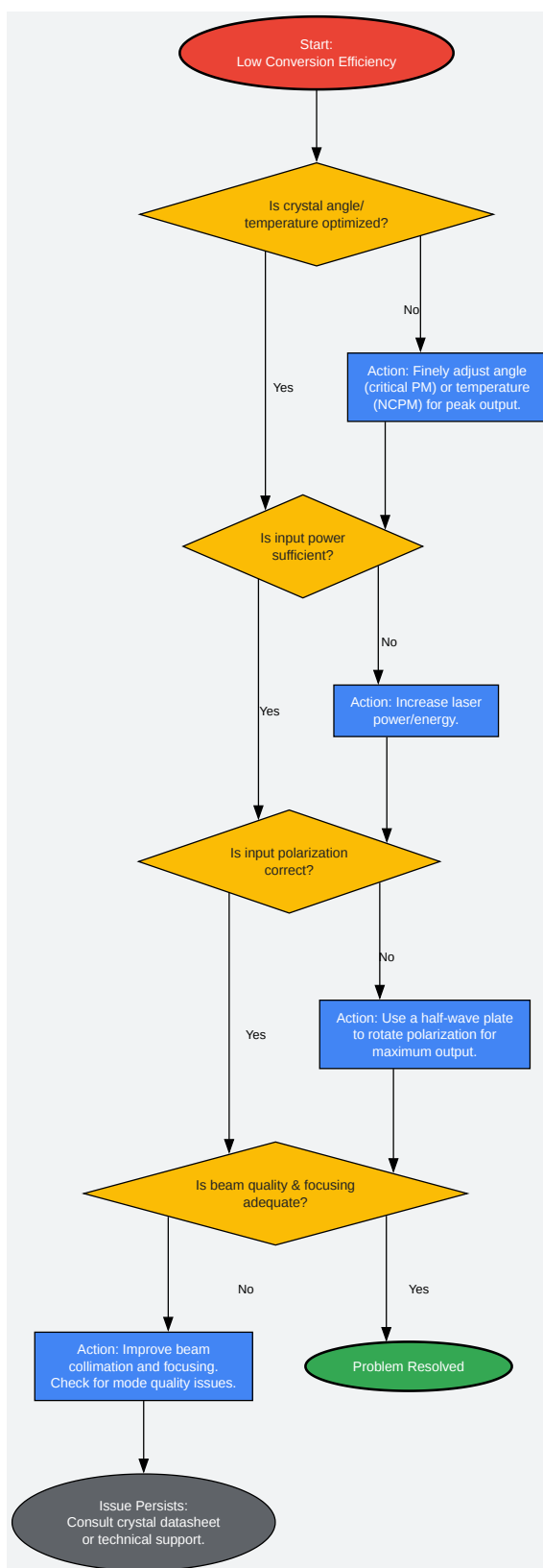
Troubleshooting Guides

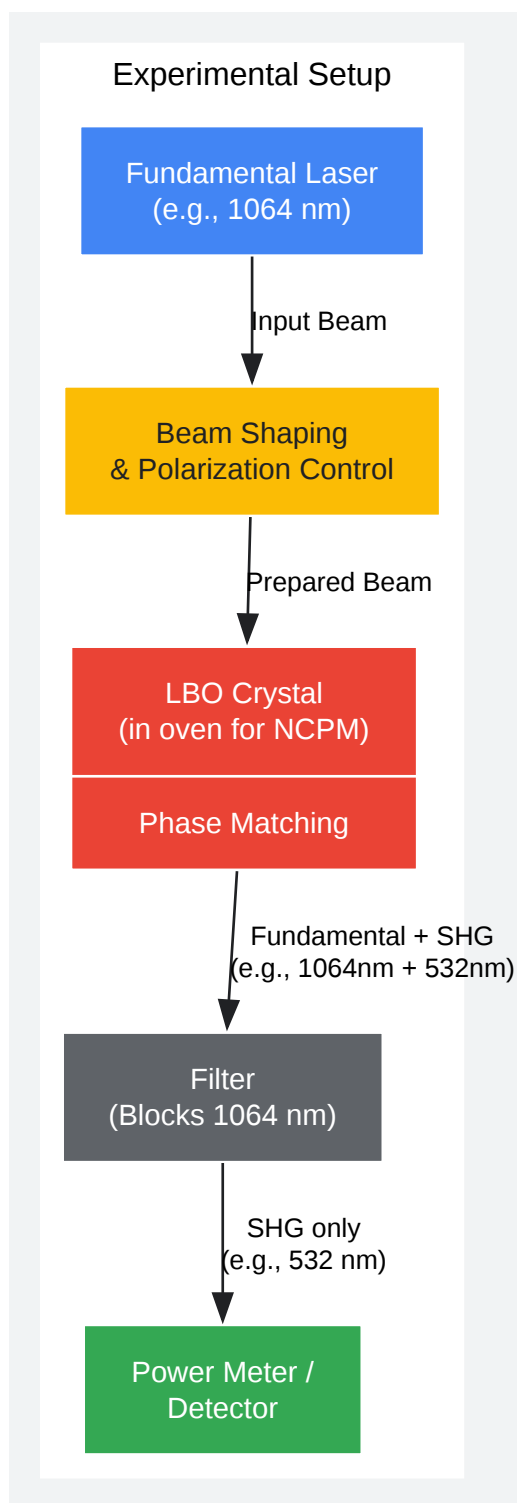
Problem 1: My conversion efficiency is significantly lower than expected.

This is the most common issue encountered. The low efficiency can usually be attributed to one of several factors related to alignment, temperature, or the input laser beam itself.

- Is the crystal angle correctly optimized for phase matching?
 - For angle-tuned (critical) phase matching, even a fraction of a degree of misalignment can cause a substantial drop in efficiency.[6] The crystal should be mounted in a precision rotation stage to allow for fine adjustment of the phase-matching angle.

- Is the crystal temperature set and stabilized for Non-Critical Phase Matching (NCPM)?
 - If you are using NCPM, the crystal must be heated to the precise phase-matching temperature and held there with high stability (e.g., within $\pm 0.1^{\circ}\text{C}$).[\[3\]](#)[\[13\]](#) Use a crystal oven with a temperature controller and allow sufficient time for the temperature to stabilize throughout the crystal volume.[\[6\]](#)
- Is the input laser power sufficient?
 - Nonlinear conversion is a power-dependent process. Conversion efficiency scales with the input power density.[\[6\]](#) Low input power will result in low efficiency. Ensure your laser meets the required power/energy levels.
- Is the polarization of the input beam correct?
 - The polarization of the fundamental beam must be correctly aligned with the crystal's optical axes according to the specified phase-matching type (e.g., for Type I SHG, the input should be vertically polarized).[\[6\]](#) Use a half-wave plate to adjust the input polarization for maximum output.
- Is the beam quality and focusing optimal?
 - A poor quality beam with large divergence will have a wide range of incident angles, meaning only a fraction of the beam can satisfy the phase-matching condition. Tighter focusing increases power density but can reduce efficiency if the resulting cone of angles exceeds the crystal's acceptance angle.[\[6\]](#)[\[16\]](#)





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References

- [1. lasercomponents.com \[lasercomponents.com\]](#)
- [2. 10 Essential Aspects of LBO Crystals: A Detailed Guide to Their Properties, Applications, and Manufacturing - Laser Crylink \[laser-crylink.com\]](#)
- [3. bblaser.com \[bblaser.com\]](#)
- [4. newlightphotonics.com \[newlightphotonics.com\]](#)
- [5. unitedcrystals.com \[unitedcrystals.com\]](#)
- [6. LBO結晶、第2および第3高調波発生用 \[thorlabs.com\]](#)
- [7. Phase-matched second-harmonic generation and growth of a LiB3O5 crystal \[opg.optica.org\]](#)
- [8. LBO Nonlinear Crystal - Laser Crylink \[laser-crylink.com\]](#)
- [9. Walkoff Problems and Compensation LBO SHG THG Crystals — Gamdan Optics \[gamdan.com\]](#)
- [10. LBO Crystal & its Applications \[optocity.com\]](#)
- [11. instockoptics.com \[instockoptics.com\]](#)
- [12. OPG \[opg.optica.org\]](#)
- [13. A comprehensive study of second and third harmonic conversion efficiency, angular and temperature tolerance, and long-term stability in LBO crystals using a 10-J-class laser \[arxiv.org\]](#)
- [14. Unleashing The Potential: Challenges And Limitations Of LBO Nonlinear Crystals _BBO Crystal_Nd YAG Crystal_Nd YVO4 Crystal_Faraday Isolators-Crylink \[crylink.com\]](#)
- [15. spiedigitallibrary.org \[spiedigitallibrary.org\]](#)
- [16. Comparing Different Nonlinear Optical Crystals For Frequency Conversion: BBO, LBO, And KTP - metalaser \[meta-laser.com\]](#)
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